

# 3-Chloro-3-methyl-1-butene CAS number and molecular structure

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## Compound of Interest

Compound Name: 3-Chloro-3-methyl-1-butene

Cat. No.: B3368806

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## An In-depth Technical Guide to 3-Chloro-3-methyl-1-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-chloro-3-methyl-1-butene**, including its chemical identity, physical properties, synthesis, and key reactions. This information is intended to support research and development activities in the chemical and pharmaceutical sciences.

## Chemical Identity and Molecular Structure

**3-Chloro-3-methyl-1-butene** is a halogenated alkene. Its unique structure, featuring a tertiary alkyl chloride and a vinyl group, makes it a versatile intermediate in organic synthesis.

- CAS Number: 2190-48-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C<sub>5</sub>H<sub>9</sub>Cl[\[1\]](#)[\[2\]](#)[\[4\]](#)
- IUPAC Name: 3-chloro-3-methylbut-1-ene[\[3\]](#)
- Synonyms: 3-Methyl-3-chloro-1-butene, 2-chloro-2-methyl-3-butene, dimethylallyl chloride[\[1\]](#)[\[2\]](#)

Below is a diagram of the molecular structure of **3-chloro-3-methyl-1-butene**.

### Molecular Structure of 3-Chloro-3-methyl-1-butene

## Physicochemical Properties

A summary of the key physical and chemical properties of **3-chloro-3-methyl-1-butene** is presented in the table below.

Property	Value
Molecular Weight	104.58 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless liquid <a href="#">[6]</a>
Boiling Point	87°C at 760 mmHg <a href="#">[1]</a>
Density	0.889 g/cm <sup>3</sup> <a href="#">[1]</a>
Refractive Index	1.4167 <a href="#">[1]</a>
Vapor Pressure	73.1 mmHg at 25°C <a href="#">[1]</a>
Solubility	Soluble in common organic solvents like ethanol and ether. <a href="#">[6]</a>
Canonical SMILES	CC(C)(C=C)Cl <a href="#">[1]</a> <a href="#">[3]</a>
InChIKey	KECJPTAJLDCQHM-UHFFFAOYSA-N <a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis and Experimental Considerations

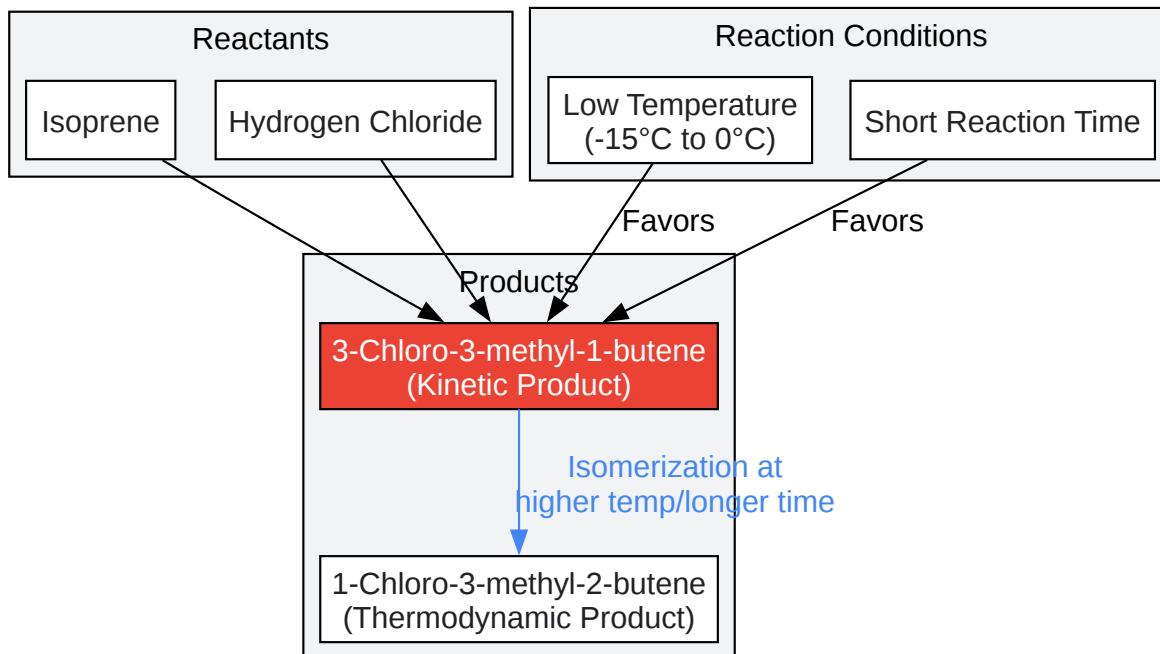
The primary route for the synthesis of **3-chloro-3-methyl-1-butene** is the reaction of isoprene with hydrogen chloride. This reaction is a classic example of kinetic versus thermodynamic control.

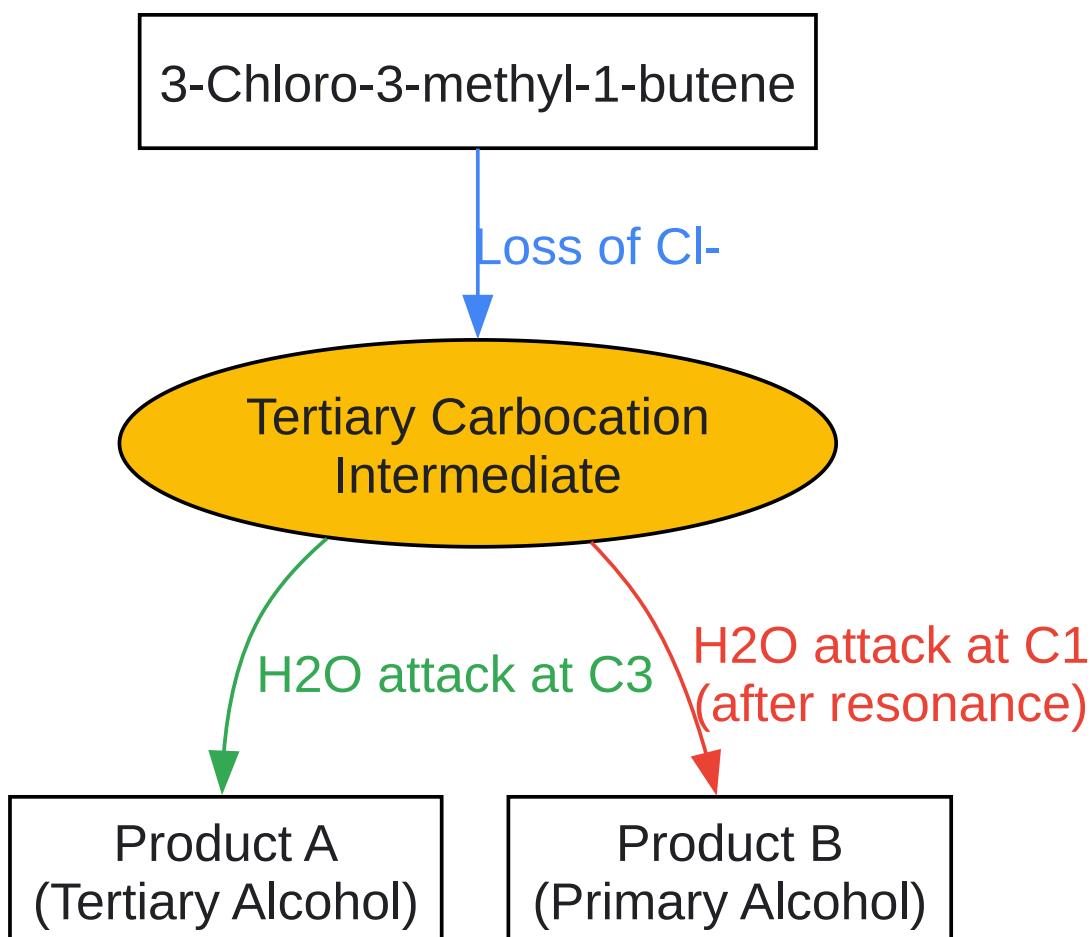
### Experimental Protocol Outline:

The synthesis is typically achieved through the hydrochlorination of isoprene. To favor the formation of the kinetic product, **3-chloro-3-methyl-1-butene**, the reaction should be conducted at low temperatures.

- Reactants: Isoprene and Hydrogen Chloride
- Key Conditions: Low temperatures, ideally between -15°C and 0°C, favor the formation of **3-chloro-3-methyl-1-butene**.<sup>[7]</sup>
- Product Control: Shorter reaction times also favor the kinetic product.<sup>[7]</sup> At higher temperatures or with longer reaction times, the thermodynamically more stable isomer, 1-chloro-3-methyl-2-butene, becomes the major product.<sup>[7]</sup>
- Monitoring: The reaction progress can be monitored by techniques such as GC-MS to maximize the yield of the desired product.<sup>[7]</sup>

The logical workflow for the synthesis is depicted below.





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)